

Essential Safety and Logistical Information for Handling 2-(3-Aminophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Aminophenyl)ethanol

Cat. No.: B112724

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **2-(3-Aminophenyl)ethanol**. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-(3-Aminophenyl)ethanol is a hazardous substance that requires careful handling to prevent adverse health effects. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation. It is a solid, often appearing as a light brown to dark brown powder, and is sensitive to air.^{[1][2][3]}

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory to minimize exposure. The following table outlines the required equipment.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.[2][4]
Eye & Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities.	To protect against dust particles and splashes causing eye irritation.[2][4]
Skin & Body Protection	Laboratory coat. For larger scale operations, chemical-resistant aprons or coveralls are recommended.	To prevent contamination of personal clothing and skin.[4][5]
Respiratory Protection	A NIOSH/MSHA-approved respirator with a P2 filter is necessary when dust is generated or ventilation is inadequate.[5]	To prevent inhalation of dust that may cause respiratory irritation.

Chemical Properties and Storage

Proper storage is critical to maintain the chemical's integrity and prevent hazardous situations.

Physicochemical Data:

Property	Value
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Appearance	Light brown to dark brown/black solid[1][2][3]
Melting Point	51-53 °C / 104-108 °C[2][3]
Boiling Point	293 °C[3]
Flash Point	131 °C[3]
Density	1.124 g/cm ³ [3]

Storage Protocol:

- Atmosphere: Store under an inert gas (e.g., argon, nitrogen) as the material is air-sensitive. [\[6\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place. [\[4\]](#)[\[6\]](#)
- Location: Store in a cool, dry, dark, and locked area, away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides. [\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ventilation: Ensure the storage area is well-ventilated. [\[4\]](#)

Operational Plans: Step-by-Step Guidance

Handling Protocol

Preparation:

- Read and understand the Safety Data Sheet (SDS) for **2-(3-Aminophenyl)ethanol** before starting any work. [\[2\]](#)
- Ensure a chemical fume hood is operational and available. [\[7\]](#)
- Verify that an emergency shower and eyewash station are accessible. [\[6\]](#)
- Don all required PPE as specified in the table above.

Procedure:

- Conduct all weighing and transfer operations within a chemical fume hood to minimize dust inhalation. [\[7\]](#)
- Avoid creating dust. [\[2\]](#)
- Use dedicated spatulas and glassware.
- After handling, wash hands and any exposed skin thoroughly with soap and water. [\[2\]](#)[\[4\]](#)
- Immediately clean any contaminated surfaces.

- Change any contaminated clothing before leaving the laboratory.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical attention. [2] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation develops, seek medical attention. [2] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [2] [4]
Ingestion	Do NOT induce vomiting. Have the victim drink water (two glasses at most). Seek immediate medical attention.

Spill Management Protocol

In the event of a spill, follow these steps to ensure safe cleanup.

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent the spill from spreading and entering drains.
- Personal Protection: Wear all required PPE, including respiratory protection.

- Cleanup (Dry Spill): Gently sweep or scoop the solid material into a suitable, labeled container for hazardous waste. Avoid generating dust.^[2]
- Decontaminate: Clean the affected area thoroughly with an appropriate solvent and then soap and water.
- Dispose: Seal the container with the spilled material and dispose of it as hazardous waste.

Disposal Plan

Waste Disposal

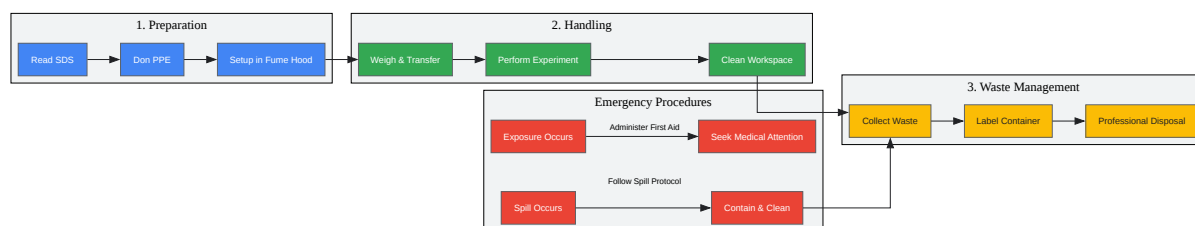
All waste containing **2-(3-Aminophenyl)ethanol**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

Procedure:

- Collection: Collect all chemical waste in a clearly labeled, sealed, and appropriate hazardous waste container.
- Labeling: Label the container with "Hazardous Waste" and the full chemical name: "**2-(3-Aminophenyl)ethanol**".
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with all local, regional, and national regulations.^[4]^[6] Do not dispose of this chemical down the drain.

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling and disposing of **2-(3-Aminophenyl)ethanol**.



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Caption: Workflow for safe handling and disposal of **2-(3-Aminophenyl)ethanol**.

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